

Personal protective equipment for handling Fmoc-Lys(DEAC)-OH

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Compound of Interest

Compound Name: **Fmoc-Lys(DEAC)-OH**

Cat. No.: **B3008574**

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Essential Safety and Handling Guide for Fmoc-Lys(DEAC)-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Fmoc-Lys(DEAC)-OH**. The following procedures are designed to ensure the safe and effective use of this fluorescently labeled amino acid in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Fmoc-Lys(DEAC)-OH** is not readily available, information from related compounds, including Fmoc-protected amino acids and coumarin derivatives, indicates that the substance should be handled with care. The primary hazards are potential harm through inhalation, ingestion, or skin contact. The DEAC (7-diethylaminocoumarin-4-acetic acid) moiety, a coumarin derivative, may cause skin irritation or allergic reactions.

Quantitative Data Summary

Property	Value
Physical State	Solid powder
Odor	No data available
Melting Point	No data available
Boiling Point	No data available
Solubility	Soluble in organic solvents like DMF and NMP
Toxicity	Not thoroughly investigated. Handle as potentially hazardous. [1]
GHS Classification	Not classified as hazardous, but caution is advised. [1]

Recommended Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Chemical splash goggles should be worn at all times.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are mandatory. Inspect gloves for any tears or punctures before use.
Body Protection	A full-length laboratory coat must be worn to protect skin and clothing.
Respiratory Protection	When handling the powder outside of a certified chemical fume hood, a dust mask or a respirator should be used to prevent inhalation.
Footwear	Closed-toe shoes are required in the laboratory.

Step-by-Step Operational Plan

This section outlines the procedural steps for the safe handling of **Fmoc-Lys(DEAC)-OH** from receipt to disposal.

2.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.

2.2. Weighing and Preparation of Solutions

- **Engineering Controls:** All weighing and solution preparation activities should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Handling Powder:** Use a spatula to handle the solid material. Avoid creating dust. If dust is generated, use appropriate respiratory protection.
- **Solvent Addition:** When dissolving the compound, add the solvent slowly to the solid to prevent splashing.

2.3. Use in Experimental Protocols (e.g., Solid-Phase Peptide Synthesis)

- **Reaction Setup:** All reactions involving **Fmoc-Lys(DEAC)-OH** should be performed in a well-ventilated fume hood.
- **Reagent Handling:** Handle all reagents, such as piperidine for Fmoc deprotection, with appropriate PPE and according to their specific SDS recommendations.
- **Monitoring:** The progress of the reaction can be monitored, taking care to handle any samples drawn from the reaction with the same level of precaution.

Disposal Plan

3.1. Waste Segregation

- Solid Waste: Unused **Fmoc-Lys(DEAC)-OH** and any contaminated consumables (e.g., weighing paper, gloves, pipette tips) should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **Fmoc-Lys(DEAC)-OH** and waste solvents from the reaction and washing steps should be collected in a separate, labeled hazardous liquid waste container.

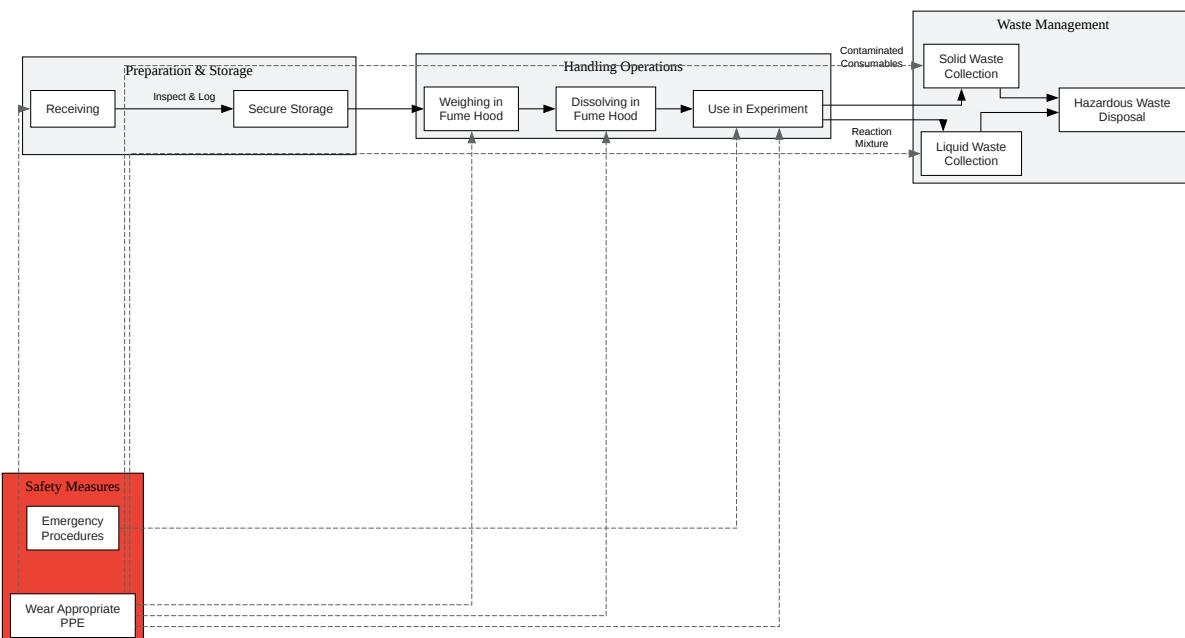
3.2. Waste Disposal

- All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste. Do not dispose of this material down the drain.[\[2\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[1\]](#) Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For larger spills or spills of solutions, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ensure the area is well-ventilated.

Workflow for Safe Handling of **Fmoc-Lys(DEAC)-OH**



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References

- 1. docs.aatbio.com [docs.aatbio.com]
- 2. sds.edqm.eu [sds.edqm.eu]
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